

Technical Support Center: Stability & Handling of Fulvestrant Impurity 4

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Compound of Interest

Compound Name: *Fulvestrant Impurity 4*

CAS No.: *1621885-82-2*

Cat. No.: *B601965*

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Identity Verification (Critical First Step)

Before proceeding, we must resolve the nomenclature ambiguity associated with "Impurity 4." In commercial catalogs and internal coding, this designation typically refers to one of two distinct chemical entities.

Action: Verify your Certificate of Analysis (CoA) against the table below to ensure you are applying the correct stability protocol.

Designation	Chemical Identity	Common Name	CAS Number	Primary Stability Risk
Scenario A (Most Likely)	7			
	-[9-(4,4,5,5,5-pentafluoropentyl sulfonyl)nonyl]estra-1,3,5(10)-triene-3,17-diol	Fulvestrant Sulfone (EP Impurity A)	98008-06-1	Oxidative Stability (Stable product, but indicates API degradation)
Scenario B (Synthesis)	(8R,9S...)-3-Hydroxy...-7-(9-((methylsulfonyl)oxy)nonyl)...-17-yl acetate	Mesyate Intermediate	1621885-82-2	Hydrolytic Instability (Rapid degradation in moisture)

Note: This guide primarily addresses Scenario A (Fulvestrant Sulfone), as it is the critical stability-indicating impurity monitored during drug development and forced degradation studies.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Critical Troubleshooting: The "Emergency" Section

Issue 1: "My Impurity 4 peak area is increasing spontaneously in the reference standard solution."

Diagnosis: Spontaneous Oxidation.[\[2\]](#)[\[3\]](#) If you are working with the parent API (Fulvestrant) and seeing "Impurity 4" (Sulfone) appear, your solvent contains peroxides.[\[1\]](#)[\[2\]](#)[\[3\]](#) If you are working with the Impurity 4 standard itself, it is generally stable, but the matrix may be introducing artifacts.

- Root Cause: Fulvestrant contains a sulfoxide moiety.[\[1\]](#)[\[2\]](#)[\[3\]](#) In the presence of dissolved oxygen or peroxides (common in THF or aged ethers), this oxidizes to the sulfone (Impurity 4).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Immediate Fix:

- Discard current solvents if they are ethers (THF, Diethyl ether) lacking stabilizers.[1][2][3]
- Switch to LC-MS grade Acetonitrile or Methanol for stock preparation.
- Add Antioxidant: For non-MS applications, add 0.05% BHT (Butylated hydroxytoluene) to the diluent.[2][3]

Issue 2: "The Impurity 4 peak is splitting or broadening in HPLC."

Diagnosis: Diastereomeric Separation or Solvent Mismatch.

- Root Cause:
 - Isomerism:[1][2][3] Fulvestrant (Sulfoxide) exists as a mixture of two diastereomers (Epimers A and B at the sulfur).[1][2][3][4] However, Impurity 4 (Sulfone) is NOT chiral at the sulfur atom (it has two oxygens).[1][2][3] If the Sulfone peak splits, it indicates column overload or chiral separation at the steroid backbone (unlikely in standard RP-HPLC).[1][2][3]
 - Solvent Mismatch: Dissolving the hydrophobic impurity in 100% DMSO and injecting a large volume into a high-aqueous mobile phase causes transient precipitation (peak fronting/splitting).[1][2][3]
- Immediate Fix:
 - Reduce injection volume (<10 μ L).
 - Match sample diluent to the initial mobile phase conditions (e.g., 50:50 ACN:Water).[2][3]

Deep Dive FAQs: Stability & Handling

Q: What is the maximum stability window for Fulvestrant Sulfone in solution?

A:

- Stock Solution (DMSO/MeOH, -20°C): > 12 months. The Sulfone is the oxidized endpoint; it is thermodynamically more stable than the parent Sulfoxide.
- Working Solution (Room Temp, Autosampler): 48–72 hours.[1][2][3]
 - Caveat: While the Sulfone itself is stable, if it is mixed with the parent Fulvestrant, the ratio will change as the parent degrades into the Sulfone.

Q: Can I use protic solvents like Ethanol?

A: Yes, but with caution.[1][2][3]

- Solubility: High in Ethanol, Methanol, DMSO.[2][3]
- Risk: Protic solvents can facilitate proton-transfer reactions if the pH is not neutral.[1][2][3] However, for the Sulfone, this is less critical than for the Mesylate intermediate (Scenario B), which would undergo rapid solvolysis in alcohols.[2][3]

Q: Is Impurity 4 light-sensitive?

A: Moderately.[1][2][3] While the sulfone group is stable, the steroid backbone (phenolic A-ring) is susceptible to photo-oxidation (turning yellow/brown) under high-intensity UV.[1][2][3]

- Protocol: Always use amber glassware.

Experimental Protocols

Protocol A: Preparation of Stable Stock Solution

Objective: Create a 1.0 mg/mL reference standard stable for >6 months.

- Weighing: Weigh 5.0 mg of Fulvestrant Sulfone (Impurity 4) into a 5 mL amber volumetric flask.
 - Note: Static electricity is common; use an anti-static gun.[2][3]
- Dissolution: Add 3 mL of Acetonitrile (LC-MS Grade). Sonicate for 5 minutes. The compound is lipophilic and requires energy to dissolve fully.

- Why ACN? Methanol can sometimes contain trace formic acid or formaldehyde; ACN is chemically inert for sulfones.[2][3]
- Dilution: Make up to volume with ACN.
- Storage: Aliquot into 1 mL HPLC vials with PTFE-lined caps. Store at -20°C.

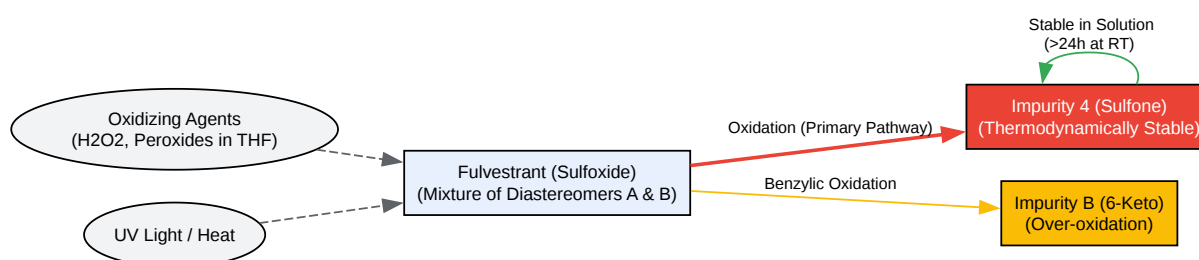
Protocol B: Forced Degradation (Oxidation Path Validation)

Objective: Confirm the retention time of Impurity 4 by generating it from the parent API.

- Prepare a 1 mg/mL solution of Fulvestrant API in Acetonitrile.
- Add 10 µL of 30% Hydrogen Peroxide (H₂O₂) to 1 mL of the sample.
- Incubate at Room Temperature for 2 hours.
- Inject onto HPLC.
- Result: The parent peak (Sulfoxide) will diminish, and a new peak (Sulfone/Impurity 4) will appear at a slightly different Relative Retention Time (RRT ~0.9 - 1.1 depending on method). [1][2][3] This confirms the identity of your Impurity 4 standard.

Visualizing the Instability Pathway

The following diagram illustrates the oxidative pathway that generates Impurity 4 (Sulfone) from the parent drug, and the critical control points.[3]



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Caption: Figure 1. Degradation pathway of Fulvestrant.[4][5][6][7][8][9][10][11] Impurity 4 (Sulfone) is the primary oxidative degradant.[1][2][3] Once formed, it is relatively stable compared to the parent sulfoxide.

Summary Data Table

Parameter	Fulvestrant Sulfone (Impurity 4) Characteristics
Molecular Formula	C32H47F5O4S
Molecular Weight	622.77 g/mol
Solubility (Water)	Negligible (< 0.001 mg/mL)
Solubility (Organic)	DMSO (>20 mg/mL), Ethanol (>10 mg/mL), ACN (>5 mg/mL)
pKa	Non-ionizable side chain; Phenolic pKa ~10.[1][2][3]
LogP	~8.0 (Highly Lipophilic - Stickiness to glass is a risk)
Max Absorbance	225 nm (Use for HPLC detection)

References

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